

vinylcyclooctane synthesis mechanism and pathway

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Compound Focus: Vinylcyclooctane

CAS No.: 61142-41-4

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Available Information on Vinylcyclooctane

The search results confirm that **vinylcyclooctane** (C₁₀H₁₈) is a known chemical compound [1]. However, details are scarce, with only one study from 1984 focusing on its metabolic pathway rather than its synthesis [2].

Metabolic Pathway and Quantitative Data [2] The study describes the metabolism of **vinylcyclooctane** by liver microsomal monooxygenase, which leads to the formation of an epoxide and the destruction of a portion of the cytochrome P-450 enzyme.

Parameter	Detail
Enzyme System	Liver microsomal monooxygenase (from mice)
Primary Metabolite	Epoxyethylcyclooctane
Cytochrome P-450 Destruction	~40% of isozymes
Partition Ratio	~180 molecules of vinylcyclooctane turned over per destructive event

Parameter	Detail
Metabolite Yield	~132 molecules of epoxyethylcyclooctane formed per destructive event

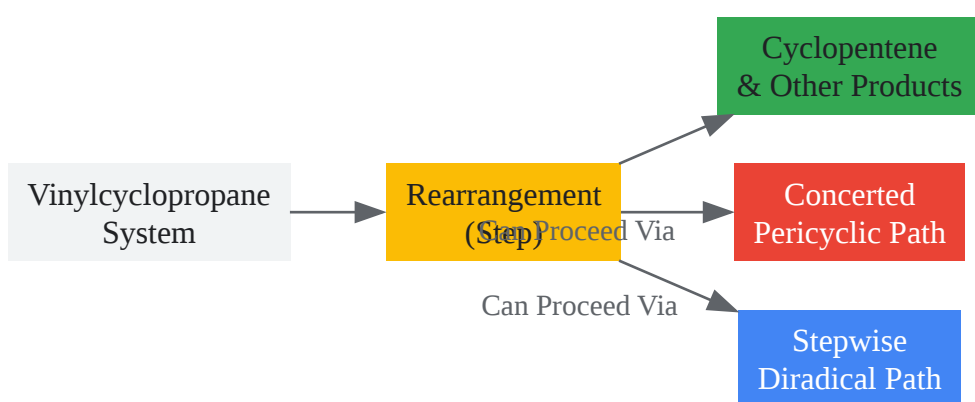
Potential Synthesis Context and a Related Mechanism

While a specific synthesis for **vinylcyclooctane** is not detailed, it likely belongs to a broader class of compounds called **vinylcyclopropanes**, which can rearrange to form larger cyclic structures like cyclopentenes [3]. The core rearrangement for these compounds is the **vinylcyclopropane-cyclopentene rearrangement**.

This rearrangement can proceed via two primary mechanistic pathways, and the dominant path depends on the specific substrate and conditions [3]:

- **Concerted Pericyclic Mechanism:** A one-step, orbital-symmetry-controlled process.
- **Stepwise Diradical Mechanism:** Involves a biradical intermediate formed from homolytic cleavage of a cyclopropane bond.

The following diagram illustrates the general relationship between a vinylcyclopropane system and its potential rearrangement, which is the foundational chemistry relevant to a molecule like **vinylcyclooctane**.



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References

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2. Metabolism of vinylcyclooctane and partition ratio between epoxide... [pubmed.ncbi.nlm.nih.gov]
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